4-Acetonylbenzoic Acid: Structural Characterization and Synthetic Utility

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Compound of Interest

Compound Name:	*4-(2-Oxopropyl)benzoic acid*
CAS No.:	*15482-54-9*
Cat. No.:	*B093901*

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Executive Summary

4-Acetonylbenzoic acid (Systematic name: **4-(2-oxopropyl)benzoic acid**) is a bifunctional organic compound featuring a carboxylic acid and a ketone moiety connected by a methylene linker.[1] It serves as a versatile building block in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), metabolic probes, and heterocycle-based therapeutics. Its structure allows for dual-point functionalization, making it a valuable scaffold in Fragment-Based Drug Discovery (FBDD).

Chemical Identity & Physicochemical Properties

The following table consolidates the core identification data for researchers and procurement specialists.

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Property	Data
Common Name	4-Acetonylbenzoic acid
IUPAC Name	4-(2-Oxopropyl)benzoic acid
CAS Registry Number	15482-54-9
Molecular Formula	
Molecular Weight	178.19 g/mol
Melting Point	156–157 °C
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
pKa (Predicted)	~4.2 (Carboxylic acid), ~19 (Alpha-proton to ketone)
SMILES	CC(=O)CC1=CC=C(C=C1)C(=O)O
InChI Key	FLZUYXUBDVKWPO-UHFFFAOYSA-N

Structural Analysis & Reactivity

4-Acetonylbenzoic acid possesses two distinct reactive centers, allowing for orthogonal synthetic strategies:

- The Carboxylic Acid (

  ):

  - Reactivity: Amide coupling, esterification, reduction to benzyl alcohol.
  - Role: Typically serves as the "anchor" for biological recognition (e.g., ionic bonding in active sites) or attachment to solid-phase resins.

- The Acetonyl Moiety (

  substituent):

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- Structure: A methylene group (

) linking the phenyl ring to a methyl ketone.
- Reactivity:
  - Carbonyl: Susceptible to nucleophilic attack (Grignard, reduction, reductive amination).
  - Alpha-Methylene: Acidic protons (

) allow for aldol condensations or halogenation.
- Role: Acts as a precursor for heterocycles (indoles, quinolines) or as a linker in PROTAC (Proteolysis Targeting Chimera) design.

Synthesis & Production Protocols

While direct commercial availability can fluctuate, the compound is synthesized via robust classical organic transformations. The most reliable route is the Acetoacetic Ester Synthesis, which avoids the use of toxic transition metals often required in Heck couplings.

Canonical Synthetic Route: Acetoacetic Ester Method

This protocol utilizes Methyl 4-(bromomethyl)benzoate as the electrophile and Ethyl acetoacetate as the nucleophile.

Step-by-Step Methodology:

- Enolate Formation:
  - Dissolve Ethyl acetoacetate (1.1 equiv) in anhydrous THF or Ethanol.
  - Add Sodium Ethoxide (NaOEt) or Sodium Hydride (NaH) (1.1 equiv) at 0°C under

    atmosphere.
  - Stir for 30 minutes to generate the sodium enolate.
- Alkylation:

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- Add Methyl 4-(bromomethyl)benzoate (1.0 equiv) dropwise to the enolate solution.
- Reflux the mixture for 4–6 hours.
- Monitoring: TLC should show the disappearance of the benzyl bromide starting material.

- Hydrolysis & Decarboxylation (The Critical Step):
  - Treat the intermediate diester with dilute aqueous NaOH (2M) and heat to reflux for 2 hours (saponification).
  - Acidify the solution with dilute

    to pH ~2.
  - Heat the acidic solution to 60–80°C. The beta-keto acid intermediate spontaneously decarboxylates, releasing

    to yield the target ketone.

- Purification:
  - Cool the mixture; the product often precipitates.
  - Recrystallize from Ethanol/Water or purify via silica gel flash chromatography (Eluent: Hexane/Ethyl Acetate with 1% Acetic Acid).

Synthetic Pathway Diagram



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Figure 1: The Acetoacetic Ester synthesis route involves alkylation followed by hydrolytic decarboxylation.[2][3]

Applications in Drug Development

A. Fragment-Based Drug Discovery (FBDD)

4-Acetonylbenzoic acid is an ideal "fragment" due to its low molecular weight (<200 Da) and high ligand efficiency.

- Mechanism: The carboxylic acid mimics the C-terminus of peptides, while the ketone provides a vector for growing the molecule into hydrophobic pockets of enzymes (e.g., proteases).

B. Heterocyclic Precursor

The acetonyl group is a key intermediate for synthesizing substituted indoles via the Fischer Indole Synthesis or isoquinolines.

- Example: Reaction with phenylhydrazine yields 2-methyl-5-(4-carboxyphenyl)indole derivatives, which are investigated as potential COX-2 inhibitors.

C. Metabolic Probe

It is often identified as a metabolite of 4-propylbenzoic acid or related alkyl-benzenes. Researchers use it to study

-oxidation pathways in cytochrome P450 assays.

Analytical Characterization

To validate the identity of synthesized 4-Acetonylbenzoic acid, compare experimental data against these standard spectral predictions.

NMR Spectroscopy (DMSO-

, 400 MHz)

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Chemical Shift ( )	Multiplicity	Integration	Assignment
12.80 ppm	Broad Singlet	1H	Carboxylic Acid (-COOH)
7.88 ppm	Doublet (Hz)	2H	Aromatic Protons (Ortho to -COOH)
7.35 ppm	Doublet (Hz)	2H	Aromatic Protons (Meta to -COOH)
3.85 ppm	Singlet	2H	Benzylic Methylene (-CH -CO-)
2.15 ppm	Singlet	3H	Methyl Ketone (-CO-CH)

Mass Spectrometry (ESI-MS)

- Ionization Mode: Negative Mode (ESI-)
- Molecular Ion:
- Fragmentation: Loss of

  (

  133) is a common daughter ion.

Safety & Handling (SDS Summary)

- Hazard Classification: Irritant (Skin Irrit. 2, Eye Irrit. 2).
- Signal Word: Warning.

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- Precautionary Statements:
  - P261: Avoid breathing dust/fume.
  - P280: Wear protective gloves/eye protection.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.
- Storage: Store in a cool, dry place. Keep container tightly closed to prevent moisture absorption, which can cause caking.

References

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